

An In-depth Technical Guide to the Chemical Properties of Glycerol Diacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diacetin*

Cat. No.: *B166006*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Glycerol diacetate, also known as **diacetin**, is a versatile organic compound derived from the esterification of glycerol with acetic acid.[1] It is a diglyceride and exists as a clear, colorless, and somewhat oily liquid that is hygroscopic in nature.[2][3] Typically, glycerol diacetate is a mixture of two isomers: 1,2-glyceryl diacetate and 1,3-glyceryl diacetate.[4] This compound has found extensive application across various industries, including pharmaceuticals, food and beverages, cosmetics, and industrial manufacturing, owing to its properties as a solvent, plasticizer, emollient, and flavoring agent.[2][5] In the pharmaceutical sector, it is particularly valued as a solvent and carrier for active pharmaceutical ingredients (APIs), enhancing their stability and bioavailability.[6][7]

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of glycerol diacetate.

General Information

Property	Value	Citations
Synonyms	Diacetin, Glyceryl Diacetate, Glycerine Diacetate, 1,2,3-Propanetriol diacetate	[3][8]
CAS Number	25395-31-7 (mixture), 102-62-5 (1,2-isomer), 105-70-4 (1,3-isomer)	[4]
EC Number	246-941-2	[4][6]
E Number	E1517	[4]
Molecular Formula	C ₇ H ₁₂ O ₅	[6][9]
Molecular Weight	176.17 g/mol	[6][9]
Appearance	Clear, colorless, viscous, oily liquid	[4][5]
Odor	Odorless to slight, fatty odor	[2][9]
Taste	Slight bitter taste	[3][9]

Physicochemical Data

Property	Value	Citations
Density	1.17 - 1.1875 g/mL at 25 °C	[2][6][10]
Boiling Point	259 - 280 °C	[3][4][11]
Melting Point	-30 °C	[4][11]
Flash Point	>110 °C (>230 °F)	[3][12]
Refractive Index	n ₂₀ /D 1.440	[2][6]
Vapor Pressure	<1 mmHg at 20 °C; 0.007 mmHg at 25 °C	[9][13][14]
Vapor Density	6.1 (Air = 1)	[3][14]
pH	5-6 (50g/l, H ₂ O, 20°C)	[9]

Solubility

Solvent	Solubility	Citations
Water	Soluble/Miscible	[3] [6] [10]
Alcohol (Ethanol)	Soluble/Miscible	[3] [6] [10]
Ether	Soluble (partially)	[6] [10]
Benzene	Soluble/Miscible	[3] [9] [10]
Carbon Disulfide	Practically insoluble	[6]

Experimental Protocols

Synthesis of Glycerol Diacetate via Esterification

This protocol describes a common laboratory-scale synthesis of glycerol diacetate.

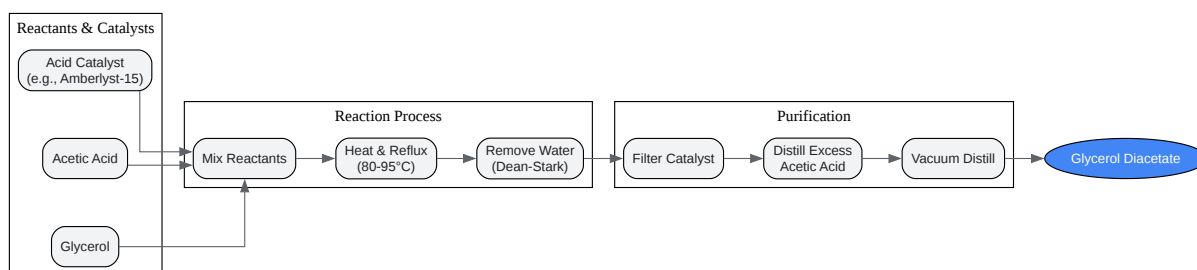
Materials:

- Glycerol
- Acetic acid (glacial)
- Acid catalyst (e.g., Amberlyst-15)
- Water-carrying agent (e.g., cyclohexane)
- Reaction flask with a reflux condenser and Dean-Stark trap
- Heating mantle
- Distillation apparatus

Procedure:

- Combine glycerol and acetic acid in a molar ratio of approximately 1:2 in the reaction flask.
[\[15\]](#)

- Add a catalytic amount of an acid catalyst, such as Amberlyst-15.[15]
- Add a water-carrying agent like cyclohexane to the mixture to facilitate the removal of water produced during the reaction.[15]
- Heat the mixture to the reaction temperature (typically 80-95 °C) under reflux.[15]
- Continuously remove the water-acetic acid azeotrope using the Dean-Stark trap to drive the equilibrium towards the formation of the di-ester.
- Monitor the reaction progress over several hours (e.g., 10-12 hours).[15]
- After the reaction is complete, cool the mixture to room temperature.
- Separate the catalyst by filtration.
- Remove any excess acetic acid and the water-carrying agent by distillation under normal pressure.[15]
- Purify the resulting glycerol diacetate by vacuum distillation to obtain the final product.[15]



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Caption: Synthesis workflow for glycerol diacetate production.

Assay for Purity (Titration Method)

This protocol outlines a method for determining the purity of a glycerol diacetate sample.[\[16\]](#)

Materials:

- Glycerol diacetate sample
- 1 N Potassium hydroxide (KOH) solution
- Isopropanol
- Pressure-resistant bottle
- Water bath
- 0.5 N Sulfuric acid (H_2SO_4)
- Phenolphthalein indicator solution
- Burette

Procedure:

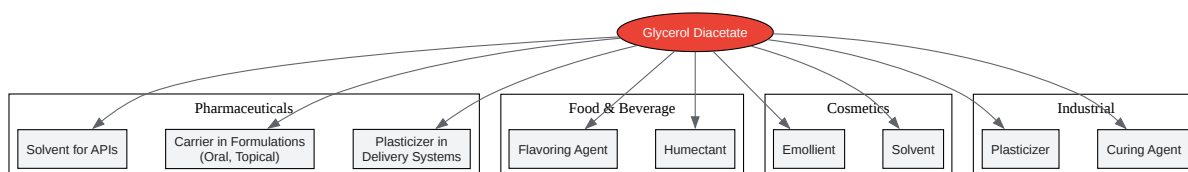
- Accurately weigh approximately 1 g of the glycerol diacetate sample and transfer it to a pressure-resistant bottle.[\[16\]](#)
- Add 25 mL of 1 N potassium hydroxide solution and 15 mL of isopropanol to the bottle.[\[16\]](#)
- Securely stopper the bottle and place it in a water bath maintained at $98 \pm 2^\circ\text{C}$ for 1 hour.
[\[16\]](#) The water level should be just above the liquid level in the bottle.
- Remove the bottle from the water bath and allow it to cool to room temperature.
- Carefully uncap the bottle to release any pressure.
- Add 6 to 8 drops of phenolphthalein indicator solution.[\[16\]](#)

- Titrate the excess potassium hydroxide with 0.5 N sulfuric acid until the pink color just disappears.[16]
- Perform a blank determination using the same procedure without the glycerol diacetate sample.
- Calculate the percentage of glycerol diacetate in the sample. Each mL of 0.5 N sulfuric acid is equivalent to 44.04 mg of $C_7H_{12}O_5$. [16]

Applications in Drug Development

Glycerol diacetate's properties make it a valuable excipient in pharmaceutical formulations.

- Solvent and Co-solvent: It is an effective solvent for a variety of APIs, particularly those with poor water solubility.[6][7] This can enhance the bioavailability of the drug.[7]
- Carrier in Formulations: It serves as a stable carrier in oral solutions and topical preparations.[6][7]
- Plasticizer: In the manufacturing of certain materials, it acts as a plasticizer, improving flexibility and durability.[2][6] This is relevant for some drug delivery systems.
- Formulation Aid: It helps in the even distribution and stability of active components within a formulation.[6]



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Caption: Key applications of glycerol diacetate.

Safety and Handling

Handling:

- Use in a well-ventilated area to minimize inhalation of vapors.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
[\[6\]](#)[\[17\]](#)
- Keep away from open flames and sources of ignition as it is flammable.[\[6\]](#)

Storage:

- Store in a cool, dry place away from direct sunlight and heat sources.[\[6\]](#)[\[13\]](#)
- Keep containers tightly closed.[\[13\]](#)
- Store in containers made of compatible materials like glass or certain plastics.[\[6\]](#)

First Aid:

- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms persist.
[\[6\]](#)
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
[\[6\]](#)
- Eye Contact: Rinse eyes immediately with plenty of water for at least 15 minutes.[\[6\]](#)
- Ingestion: Rinse mouth with water.[\[17\]](#)

Disposal:

- Dispose of waste material and contaminated containers in accordance with local, state, and federal regulations.[\[6\]](#)

Stability and Reactivity:

- Glycerol diacetate is stable under normal temperatures and pressures.[13][18]
- It is hygroscopic.[6]
- Avoid exposure to heat, open flames, and strong reactive substances like oxidizing agents.
[6][18]
- Hazardous decomposition products may include acetic acid and other potentially hazardous by-products.[6]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Glycerol Diacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166006#chemical-properties-of-glycerol-diacetate]

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